

Application Notes and Protocols: Disperse Red 73 in Synthetic Fiber Dyeing

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Compound of Interest

Compound Name: Disperse red 73

Cat. No.: B103122

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Introduction

Disperse Red 73, identified by the Colour Index (C.I.) number 11116, is a monoazo disperse dye widely utilized in the textile industry for dyeing hydrophobic synthetic fibers.^[1] Its molecular structure imparts a bright, blue-toned red hue, making it a popular choice for achieving vibrant shades on materials such as polyester, acetate, and their blends.^{[1][2][3]} This document provides detailed application notes and protocols for the use of **Disperse Red 73** in the dyeing of synthetic fibers, with a focus on polyester. The information is intended to guide researchers and scientists in achieving consistent and high-quality dyeing results.

Properties of Disperse Red 73

Disperse Red 73 is a dark red powder with good fastness properties and is suitable for various dyeing methods, including high-temperature exhaust and thermosol processes.^[4] It is soluble in ethanol, acetone, and benzene.^{[1][4]} The dye's performance is influenced by several factors, including temperature, pH, and the presence of auxiliary chemicals.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Disperse Red 73** is presented in the table below.

Property	Value	Reference
C.I. Name	Disperse Red 73	[1]
C.I. Number	11116	[1]
CAS Number	16889-10-4	[1]
Molecular Formula	C ₁₈ H ₁₆ N ₆ O ₂	[1]
Molecular Weight	348.36 g/mol	[1]
Appearance	Dark red powder	[1][4]
Solubility	Soluble in ethanol, acetone, benzene	[1][4]

Fastness Properties on Polyester

The fastness properties of **Disperse Red 73** on polyester are crucial for determining the durability of the dyed fabric. The following table summarizes its performance according to ISO and AATCC standards.

Fastness Test	ISO Rating	AATCC Rating	Reference
Light Fastness	6	7	[1]
Washing Fastness (Fading)	5	5	[1][4]
Washing Fastness (Staining)	5	5	[1][4]
Perspiration Fastness (Acid/Alkali, Fading)	5	5	[1][4]
Perspiration Fastness (Acid/Alkali, Staining)	3	5	[1][4]
Dry Heat (Sublimation)	5	-	[4]
Ironing Fastness	5	5	[1]

Dyeing Methodologies

Disperse Red 73 is primarily applied to synthetic fibers using two main industrial methods: high-temperature exhaust dyeing and the continuous thermosol process. The choice of method depends on factors such as the type of fabric (woven or knitted), available equipment, and batch size.

High-Temperature Exhaust Dyeing

This method, also known as batch or discontinuous dyeing, involves dyeing the textile material in a heated dye bath until the dye is gradually absorbed by the fibers.^{[5][6][7]} It is suitable for dyeing polyester in various forms, including staple fiber, yarn, and fabric.^[6]

Key Parameters:

- **Temperature:** Optimal dyeing temperature is around 130°C, which requires high-pressure equipment.^{[8][9][10]} At this temperature, the polyester fibers swell, allowing for better dye diffusion and fixation.^[9]
- **pH:** The dye bath should be maintained at a slightly acidic pH of 4.5-5.5 using acetic acid or a suitable buffer.^{[4][9][10]} This pH range ensures dye stability and optimal exhaustion.^[9]
- **Auxiliaries:** Dispersing agents are essential to prevent dye aggregation and ensure a stable dye dispersion.^[10] Leveling agents can also be used to promote uniform dyeing.^[10]

Thermosol Dyeing

The thermosol process is a continuous method ideal for dyeing large volumes of polyester and polyester-cotton blend fabrics.^{[11][12]} It involves padding the fabric with the dye dispersion, drying, and then subjecting it to a high-temperature treatment (thermofixation).^{[11][13][14]}

Key Parameters:

- **Padding:** The fabric is passed through a pad bath containing the dispersed dye, acetic acid (to maintain pH 4.5-5.5), and a migration inhibitor.^{[8][12]}
- **Drying:** The padded fabric is dried, often using infrared pre-dryers to minimize dye migration.^{[12][13]}

- Thermofixation: The crucial step where the fabric is heated to a high temperature, typically 190-220°C for 60-90 seconds.[\[12\]](#)[\[13\]](#)[\[14\]](#) During this stage, the dye sublimes and diffuses into the polyester fibers.[\[12\]](#)

Experimental Protocols

The following are detailed protocols for dyeing polyester fabric with **Disperse Red 73** using the exhaust and thermosol methods.

Protocol 1: High-Temperature Exhaust Dyeing of Polyester Fabric

Materials:

- Polyester fabric (scoured and pre-washed)
- **Disperse Red 73**
- Dispersing agent
- Acetic acid (or pH buffer)
- Sodium hydrosulfite
- Sodium hydroxide
- High-temperature, high-pressure dyeing machine
- Beakers, graduated cylinders, and other standard laboratory glassware
- pH meter

Procedure:

- Fabric Preparation: Ensure the polyester fabric is thoroughly scoured to remove any oils, sizes, or impurities.[\[10\]](#)
- Dye Bath Preparation:

- Prepare a dye stock solution by pasting the required amount of **Disperse Red 73** (e.g., 1-3% on weight of fabric) with a small amount of dispersing agent and then adding warm water.[\[9\]](#)[\[10\]](#)
- Fill the dyeing machine with water (liquor ratio, e.g., 10:1).
- Add the dispersing agent and the prepared dye stock solution to the bath.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[9\]](#)[\[10\]](#)
- Dyeing Cycle:
 - Load the polyester fabric into the dyeing machine.
 - Start circulation and gradually raise the temperature of the dye bath to 130°C at a rate of 1.5-2°C per minute.[\[8\]](#)
 - Hold the temperature at 130°C for 30-60 minutes to allow for dye diffusion and fixation.[\[8\]](#)[\[10\]](#)
 - Slowly cool the dye bath to 80°C before draining.[\[8\]](#)[\[10\]](#)
- After-treatment (Reduction Clearing):
 - Prepare a fresh bath with:
 - Sodium hydrosulfite (1-2 g/L)[\[10\]](#)
 - Sodium hydroxide (1-2 g/L)[\[10\]](#)
 - Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes to remove any unfixed surface dye.[\[8\]](#)[\[10\]](#)
 - Rinse the fabric thoroughly with hot water, then cold water, and neutralize with a weak solution of acetic acid if necessary.[\[8\]](#)
- Drying: Dry the dyed fabric.

Protocol 2: Thermosol Dyeing of Polyester Fabric

Materials:

- Polyester fabric (scoured and pre-washed)
- **Disperse Red 73**
- Migration inhibitor
- Acetic acid
- Padding mangle
- Infrared pre-dryer and hot flue dryer
- Thermosol unit (curing oven)
- Washing range

Procedure:

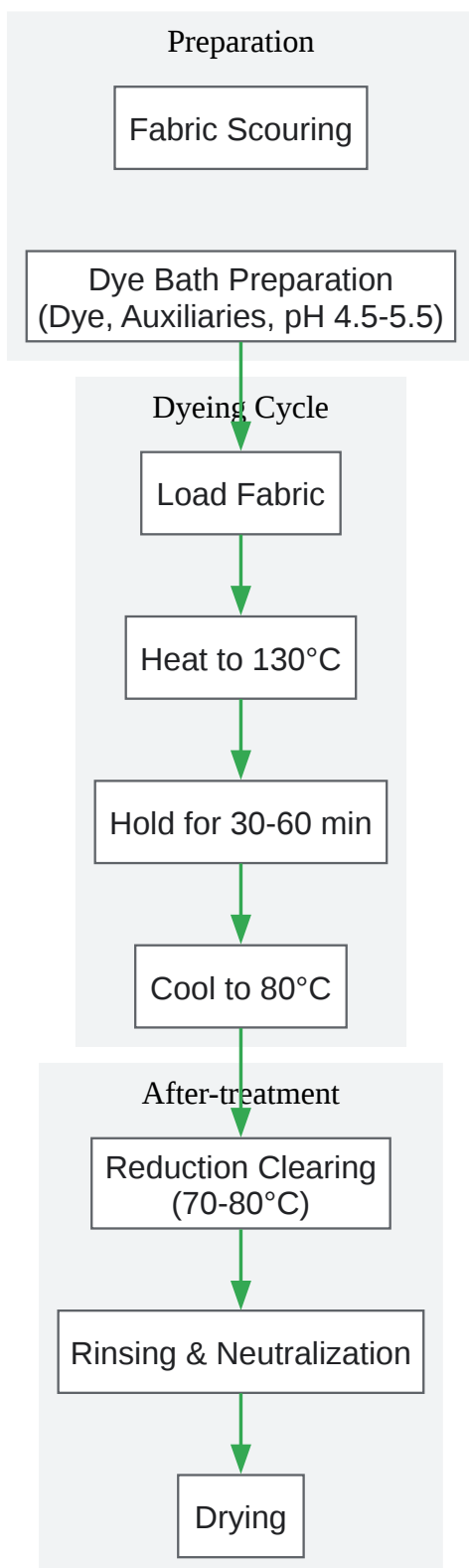
- Pad Bath Preparation:
 - Prepare a dispersion of **Disperse Red 73** with a migration inhibitor.
 - Adjust the pH of the pad liquor to 4.5-5.5 with acetic acid.[\[8\]](#)
- Padding:
 - Pass the polyester fabric through the pad bath, ensuring even saturation.
 - Nip the fabric through the padding mangle to achieve a specific wet pick-up percentage (e.g., 60-70%).
- Drying:
 - Immediately pass the padded fabric through an infrared pre-dryer followed by a hot flue dryer at approximately 100°C to evaporate the water.[\[13\]](#) This step must be carefully

controlled to prevent dye migration.[12]

- Thermofixation:
 - Pass the dried fabric through the thermosol unit at a temperature of 200-210°C for 60-90 seconds.[8][11][13]
- Washing:
 - After thermofixation, the fabric is passed through a washing range to remove unfixed dye and auxiliary chemicals. This typically involves a series of hot rinses, a reduction clearing step (as described in the exhaust protocol), further rinsing, and neutralization.[13]
- Drying: Dry the final dyed fabric.

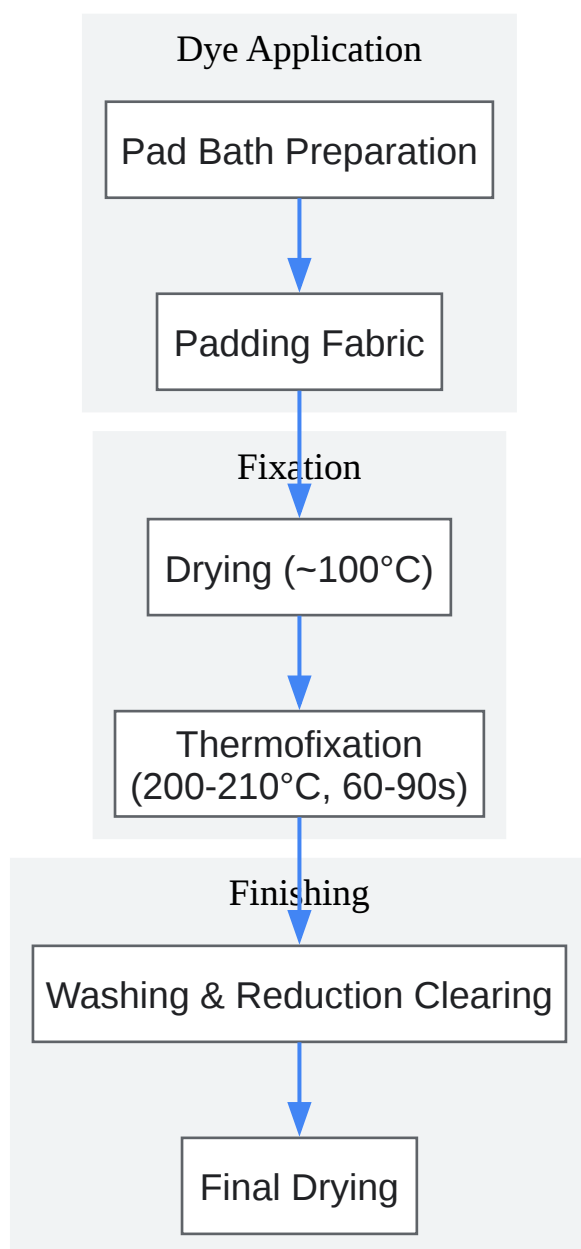
Visualizations

The following diagrams illustrate the workflows for the described dyeing processes.



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Caption: High-Temperature Exhaust Dyeing Workflow for Polyester.

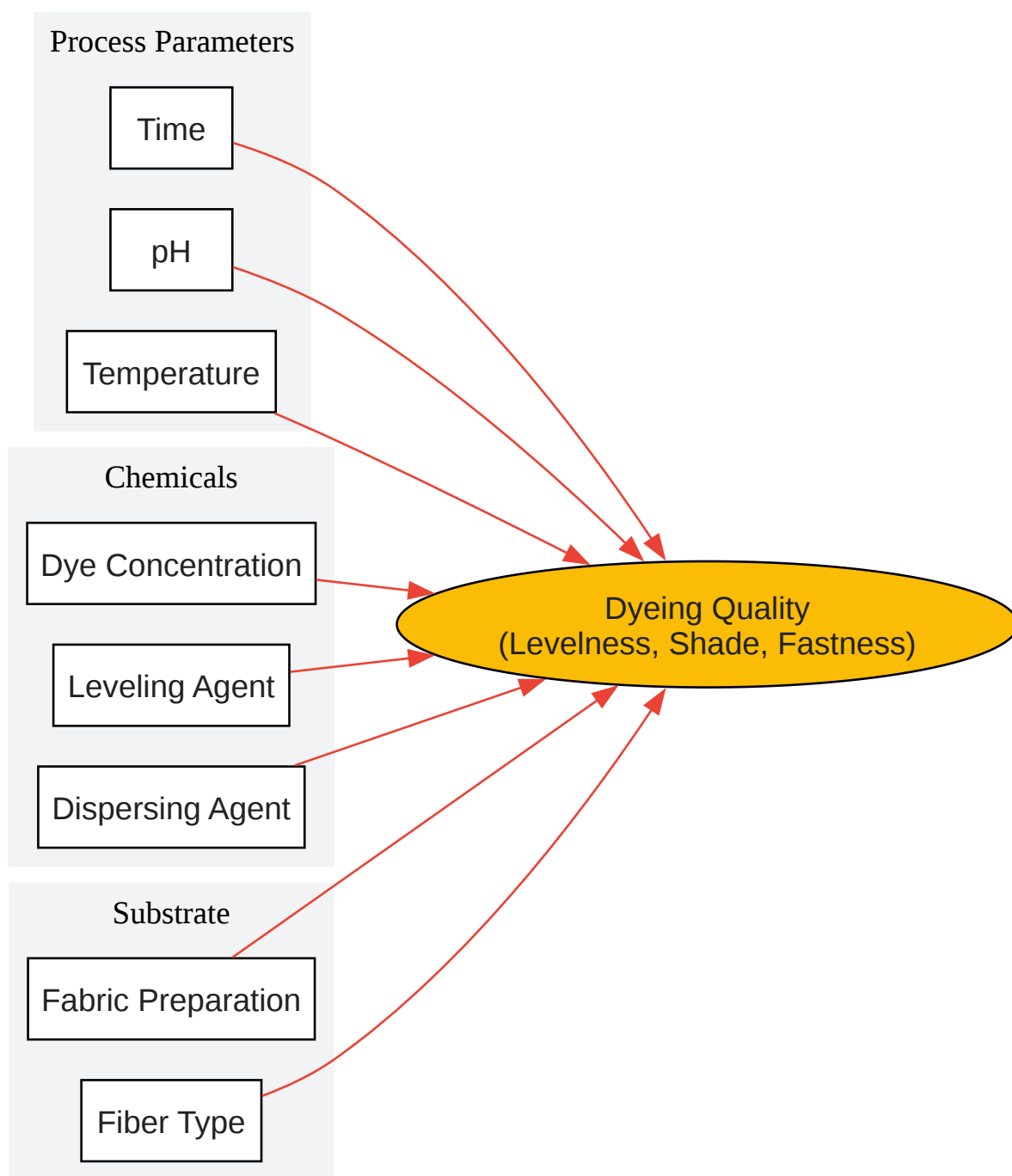


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Caption: Continuous Thermosol Dyeing Process Workflow.

Factors Influencing Dyeing Performance

Several factors can significantly impact the final quality of dyeing with **Disperse Red 73**.



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